

2-(4-Bromobutyl)-1,3-dioxolane molecular weight

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Compound of Interest

Compound Name: 2-(4-Bromobutyl)-1,3-dioxolane

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An In-Depth Technical Guide to 2-(4-Bromobutyl)-1,3-dioxolane

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical intermediates is paramount. This guide provides a detailed overview of the physicochemical properties and a likely synthetic protocol for **2-(4-Bromobutyl)-1,3-dioxolane**, a valuable building block in organic synthesis.

Physicochemical Properties

2-(4-Bromobutyl)-1,3-dioxolane is a heterocyclic compound with the chemical formula $C_7H_{13}BrO_2$. Its structure features a dioxolane ring attached to a brominated butyl chain, making it a useful intermediate for introducing a protected aldehyde functionality in a carbon skeleton. The presence of the bromine atom allows for subsequent nucleophilic substitution or organometallic reactions.

A summary of its key quantitative data is presented in the table below for easy reference and comparison.

| Property | Value | Reference |
|-------------------|---|-----------------------|
| Molecular Weight | 209.08 g/mol | [1][2][3][4][5][6][7] |
| Monoisotopic Mass | 208.00989 Da | [4][8] |
| Chemical Formula | C ₇ H ₁₃ BrO ₂ | [1][2][3][4][5][6][7] |
| Boiling Point | 237.6±15.0 °C (Predicted) | [5] |
| Density | 1.38 g/cm ³ | [5] |
| Refractive Index | 1.4780-1.4820 | [5] |

Elemental Composition

| Element | Symbol | Atomic Mass | Number of Atoms | Mass Percent |
|----------|--------|-------------|-----------------|--------------|
| Carbon | C | 12.011 | 7 | 40.21% |
| Hydrogen | H | 1.008 | 13 | 6.27% |
| Bromine | Br | 79.904 | 1 | 38.22% |
| Oxygen | O | 15.999 | 2 | 15.30% |

Synthetic Protocol

While a specific experimental protocol for the synthesis of **2-(4-Bromobutyl)-1,3-dioxolane** is not readily available in the searched literature, a highly probable synthetic route can be deduced from the synthesis of analogous compounds, such as 2-(4-Bromophenyl)-1,3-dioxolane.[3] The most common and effective method for the synthesis of 1,3-dioxolanes is the acid-catalyzed reaction of an aldehyde or ketone with a 1,2-diol, in this case, ethylene glycol.

The logical precursor to **2-(4-Bromobutyl)-1,3-dioxolane** is 5-bromovaleraldehyde. The following represents a detailed, plausible experimental protocol for its synthesis.

Reaction: Acetalization of 5-bromovaleraldehyde with ethylene glycol.

Reagents:

- 5-bromovaleraldehyde
- Ethylene glycol (1.5 - 2.0 equivalents)
- p-Toluenesulfonic acid (catalytic amount, e.g., 0.05 equivalents)
- Toluene (as solvent, to facilitate azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Apparatus:

- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel

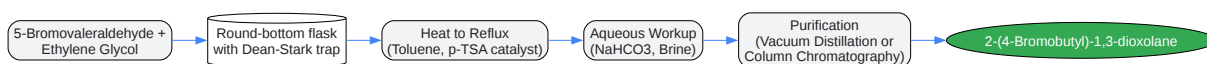
Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus, condenser, and magnetic stir bar, add 5-bromovaleraldehyde, toluene, and ethylene glycol.
- Add a catalytic amount of p-toluenesulfonic acid to the mixture.
- Heat the reaction mixture to reflux. The water formed during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene.

- Monitor the progress of the reaction by observing the amount of water collected and, if possible, by thin-layer chromatography (TLC).
- Once the reaction is complete (no more water is collected), allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Remove the toluene under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **2-(4-Bromobutyl)-1,3-dioxolane** can be purified by vacuum distillation or column chromatography on silica gel.

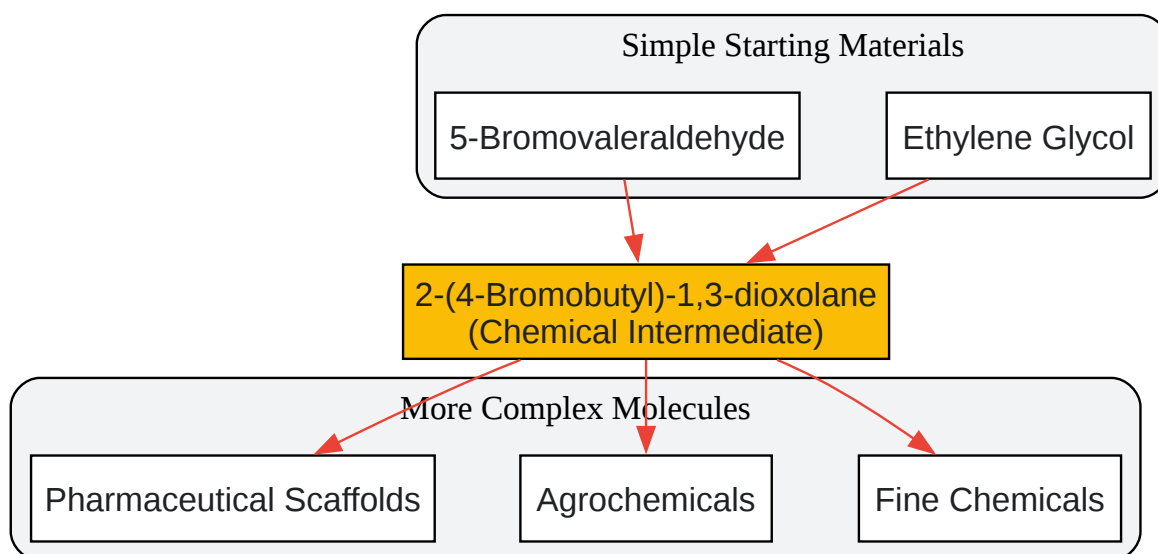
Diagrams

To visually represent the concepts discussed, the following diagrams have been generated using the DOT language.



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Caption: A workflow diagram illustrating the key steps in the proposed synthesis of **2-(4-Bromobutyl)-1,3-dioxolane**.



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